

A Technical Guide to Biotin-PEG6-Silane: Properties, Applications, and Protocols

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Compound of Interest

Compound Name: *Biotin-PEG6-Silane*

Cat. No.: *B11930409*

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Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

Biotin-PEG6-Silane is a heterobifunctional molecule meticulously engineered for advanced applications in biotechnology, materials science, and drug development. This reagent integrates three distinct chemical moieties: a silane group for covalent attachment to hydroxylated surfaces, a polyethylene glycol (PEG) linker, and a terminal biotin molecule.

The silane component, typically a triethoxysilane, enables the stable anchoring of the molecule to substrates such as glass, silica, and metal oxides.[1][2] The six-unit PEG chain acts as a flexible, hydrophilic spacer that increases water solubility and, critically, minimizes non-specific binding of proteins and other biomolecules to the functionalized surface.[3] At the distal end, the biotin moiety provides a highly specific and high-affinity binding site for avidin and streptavidin proteins, a cornerstone interaction in modern bio-assay and purification systems. This unique combination of features makes **Biotin-PEG6-Silane** an invaluable tool for the controlled immobilization of biomolecules in a range of sophisticated applications.

Physicochemical Properties

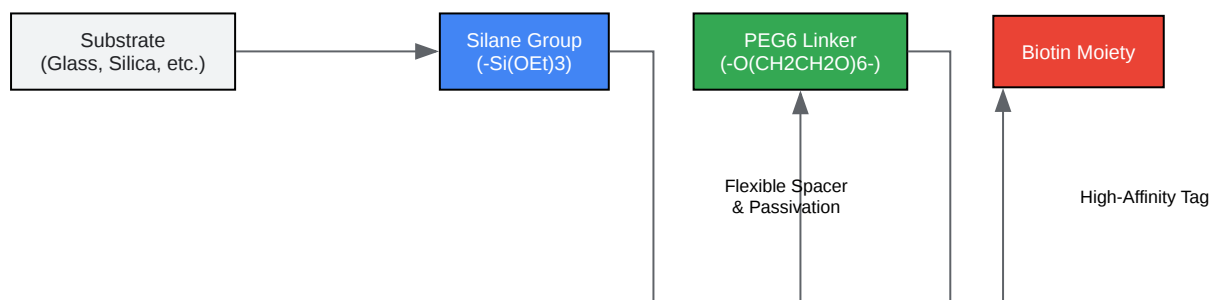
The fundamental properties of **Biotin-PEG6-Silane** are critical to its function and application. The data presented below corresponds to the specific structure with a six-unit PEG linker. It is important to note that similar reagents with longer PEG chains (e.g., MW 1k, 2k, 5k Da) are also commercially available.

Property	Data	Reference(s)
Molecular Formula	C ₃₄ H ₆₆ N ₄ O ₁₂ SSi	
Molecular Weight	783.06 g/mol	
Appearance	White to off-white solid	
Purity	≥95-98%	
Solubility	Soluble in DMSO (100 mg/mL), water, and other aqueous buffers.	
Storage Conditions	Store at -20°C, desiccated. The compound is hygroscopic.	

Core Functionality and Implications

The utility of **Biotin-PEG6-Silane** arises from the distinct functions of its three components, which work in concert to create a highly specific and stable bio-interface.

- **Silane Moiety (Surface Anchor):** The triethoxysilane group reacts with surface hydroxyl (-OH) groups present on materials like glass, silica, and silicon wafers. This process, known as silanization, forms a stable, covalent siloxane bond (Si-O-Si), effectively tethering the molecule to the substrate.
- **PEG6 Linker (Spacer & Shield):** The PEG chain serves two purposes. First, it acts as a flexible spacer, extending the biotin tag away from the substrate surface to ensure its accessibility for binding with streptavidin. Second, its hydrophilic nature creates a hydration layer that passivates the surface, significantly reducing the non-specific adsorption of unwanted proteins or cells.
- **Biotin Moiety (Affinity Tag):** Biotin exhibits one of the strongest known non-covalent interactions in biology with the proteins avidin and streptavidin (dissociation constant, $K_d \approx 10^{-15}$ M). This near-irreversible binding allows for the robust and highly specific immobilization of streptavidin-conjugated molecules onto the functionalized surface.



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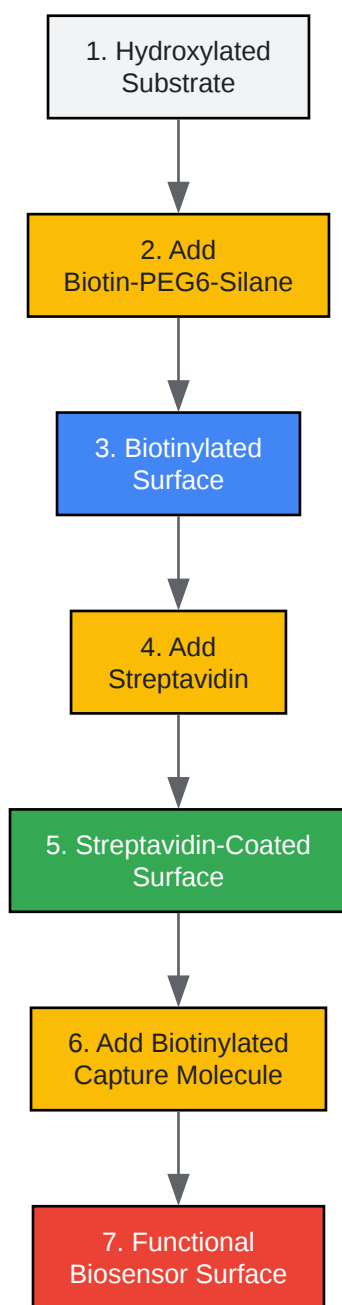
Diagram 1: Logical relationship of **Biotin-PEG6-Silane** components.

Key Applications in Research and Development

The unique properties of **Biotin-PEG6-Silane** enable its use in a variety of cutting-edge research areas.

Surface Functionalization for Biosensors and Microarrays

A primary application is the creation of surfaces for capturing and detecting specific biomolecules. By functionalizing a sensor chip or microarray slide with **Biotin-PEG6-Silane**, incubating it with streptavidin, and then introducing a biotinylated probe (e.g., an antibody, oligonucleotide, or protein), a highly specific capture surface is formed. This is fundamental for techniques like Surface Plasmon Resonance (SPR) and Enzyme-Linked Immunosorbent Assays (ELISA).



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Diagram 2: Experimental workflow for creating a biosensor surface.

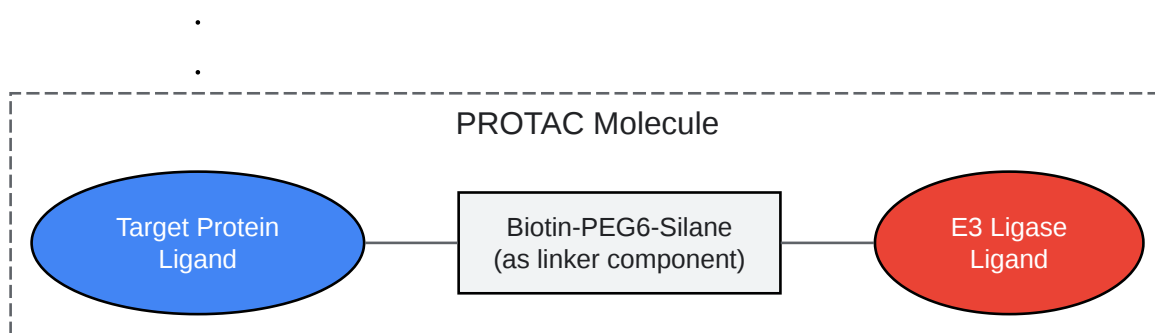
Nanoparticle Functionalization and Drug Delivery

In nanotechnology and drug delivery, **Biotin-PEG6-Silane** is used to modify the surface of nanoparticles (e.g., silica or iron oxide nanoparticles). This PEGylation process enhances the particle's stability and circulation time in biological systems. The terminal biotin allows for the

attachment of streptavidin-conjugated targeting ligands (such as antibodies), enabling the nanoparticles to be directed to specific cells or tissues.

Application in PROTAC Synthesis

Biotin-PEG6-Silane serves as a versatile PEG-based linker for the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are bifunctional molecules that induce the degradation of a target protein by recruiting an E3 ubiquitin ligase. The PEG linker physically connects the ligand that binds the target protein to the ligand that binds the E3 ligase, and its flexibility and length are critical for optimal ternary complex formation and subsequent protein degradation.



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Diagram 3: Logical structure of a PROTAC utilizing a PEG linker.

Experimental Protocols

The following protocols provide a general framework for the use of **Biotin-PEG6-Silane**. Optimization may be required based on the specific substrate and application.

General Protocol for Surface Modification of Glass/Silica

This protocol details the steps for covalently attaching **Biotin-PEG6-Silane** to a hydroxylated surface.

Materials Required:

- Glass or silica substrates (e.g., coverslips, slides)

- **Biotin-PEG6-Silane**

- Pegylation Solution: 95% Ethanol / 5% Deionized Water (v/v)
- Washing Solution: Deionized water or ethanol
- Nitrogen gas stream for drying

Methodology:

- **Substrate Cleaning:** Thoroughly clean the glass/silica surface to ensure an abundance of hydroxyl groups. This can be achieved by sonication in ethanol and water, followed by treatment with piranha solution ($\text{H}_2\text{SO}_4/\text{H}_2\text{O}_2$) or an oxygen plasma cleaner. Rinse extensively with deionized water and dry under a stream of nitrogen.
- **Solution Preparation:** Immediately before use, prepare a 10-50 mg/mL stock solution of **Biotin-PEG6-Silane** in the Pegylation Solution. As the silane moiety is sensitive to moisture, fresh preparation is critical.
- **Silanization:** Immerse the cleaned substrates in the **Biotin-PEG6-Silane** solution or apply the solution directly to the surface.
- **Incubation:** Allow the reaction to proceed for 30 minutes to 2 hours at room temperature. To prevent evaporation, the reaction can be carried out in a humid chamber.
- **Washing:** After incubation, remove the substrates and rinse thoroughly with ethanol and then deionized water to remove any unbound silane.
- **Curing (Optional but Recommended):** To enhance the stability of the silane layer, bake the coated substrates in an oven at 100-110°C for 30-60 minutes.
- **Storage:** The functionalized substrates are now ready for use or can be stored in a desiccated environment.

Protocol for Stock Solution Preparation

For applications not involving surface chemistry, such as its use as a linker in solution-phase synthesis, stock solutions are required.

Materials Required:

- **Biotin-PEG6-Silane**
- Anhydrous Dimethyl sulfoxide (DMSO)

Methodology:

- To prepare a high-concentration stock solution, add the appropriate volume of DMSO to the vial of **Biotin-PEG6-Silane**. For example, to create a 10 mM stock solution from 1 mg of the compound (MW 783.06), add 0.1277 mL of DMSO.
- If necessary, use sonication to ensure the compound is fully dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.

Stock Solution Concentration Table

Desired Concentration	Mass: 1 mg	Mass: 5 mg	Mass: 10 mg
1 mM	1.2770 mL of DMSO	6.3852 mL of DMSO	12.7704 mL of DMSO
5 mM	0.2554 mL of DMSO	1.2770 mL of DMSO	2.5541 mL of DMSO
10 mM	0.1277 mL of DMSO	0.6385 mL of DMSO	1.2770 mL of DMSO

Conclusion

Biotin-PEG6-Silane is a powerful and versatile chemical tool that bridges the gap between material surfaces and biological systems. Its well-defined structure, combining a stable surface anchor, a biocompatible spacer, and a high-affinity biological tag, provides researchers with precise control over surface chemistry. The implications of its molecular weight and linker length are significant, influencing the accessibility of the biotin tag and the degree of surface passivation. From developing next-generation biosensors and drug delivery vehicles to constructing complex molecular architectures like PROTACs, **Biotin-PEG6-Silane** continues to be an enabling reagent in advancing scientific discovery and therapeutic innovation.

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